

An In-depth Technical Guide to 2-Naphthylboronic Acid-D7

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Compound of Interest

Compound Name: 2-Naphthylboronic acid-D7

Cat. No.: B15556313

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Naphthylboronic acid-D7**, a deuterated internal standard crucial for accurate quantification in mass spectrometry-based analyses. This document outlines its chemical properties, applications, and a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Core Compound Data

2-Naphthylboronic acid-D7 is the isotopically labeled form of 2-Naphthylboronic acid, where seven hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis, as it shares near-identical chemical and physical properties with the unlabeled analyte but is distinguishable by its mass-to-charge ratio (m/z) in a mass spectrometer.

Property	Value
Chemical Formula	C ₁₀ H ₂ D ₇ BO ₂
Molecular Weight	179.03 g/mol [1]
Appearance	Typically a white to off-white crystalline powder
Solubility	Slightly soluble in water, soluble in methanol and other organic solvents

Applications in Research and Development

The primary application of **2-Naphthylboronic acid-D7** is as an internal standard in quantitative analytical methods, particularly LC-MS/MS, for the accurate determination of 2-Naphthylboronic acid concentrations in various matrices.

The non-deuterated form, 2-Naphthylboronic acid, is a versatile reagent in several areas of chemical and pharmaceutical research:

- **Suzuki-Miyaura Cross-Coupling Reactions:** It serves as a key building block for the synthesis of biaryl compounds, which are common structural motifs in pharmaceuticals and functional materials.
- **Enzyme Inhibition:** It has been studied as an inhibitor of β -lactamases, enzymes that confer bacterial resistance to β -lactam antibiotics.
- **Organic Synthesis:** It is used in rhodium-catalyzed and palladium-catalyzed addition reactions to synthesize complex organic molecules.

Given these applications, accurate quantification of 2-Naphthylboronic acid is often necessary, making the deuterated standard indispensable for reliable results.

Experimental Protocol: Quantitative Analysis by LC-MS/MS

This section details a representative protocol for the quantification of 2-Naphthylboronic acid in a sample matrix using **2-Naphthylboronic acid-D7** as an internal standard.

Sample Preparation

- **Stock Solutions:** Prepare individual 1 mg/mL stock solutions of 2-Naphthylboronic acid and **2-Naphthylboronic acid-D7** in methanol.
- **Calibration Standards:** Create a series of calibration standards by spiking a known amount of the 2-Naphthylboronic acid stock solution into a blank matrix (e.g., plasma, reaction buffer). A typical concentration range would be from 1 ng/mL to 1000 ng/mL.
- **Internal Standard Spiking:** Add a fixed concentration of the **2-Naphthylboronic acid-D7** internal standard stock solution to all calibration standards and unknown samples. A common final concentration for the internal standard is 100 ng/mL.
- **Extraction (for complex matrices like plasma):**
 - To 100 µL of the spiked sample, add 300 µL of acetonitrile to precipitate proteins.
 - Vortex for 1 minute.
 - Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 µL of the initial mobile phase.

Liquid Chromatography Conditions

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5% B to 95% B over 5 minutes, hold at 95% B for 2 minutes, return to 5% B and equilibrate for 3 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L

Mass Spectrometry Conditions

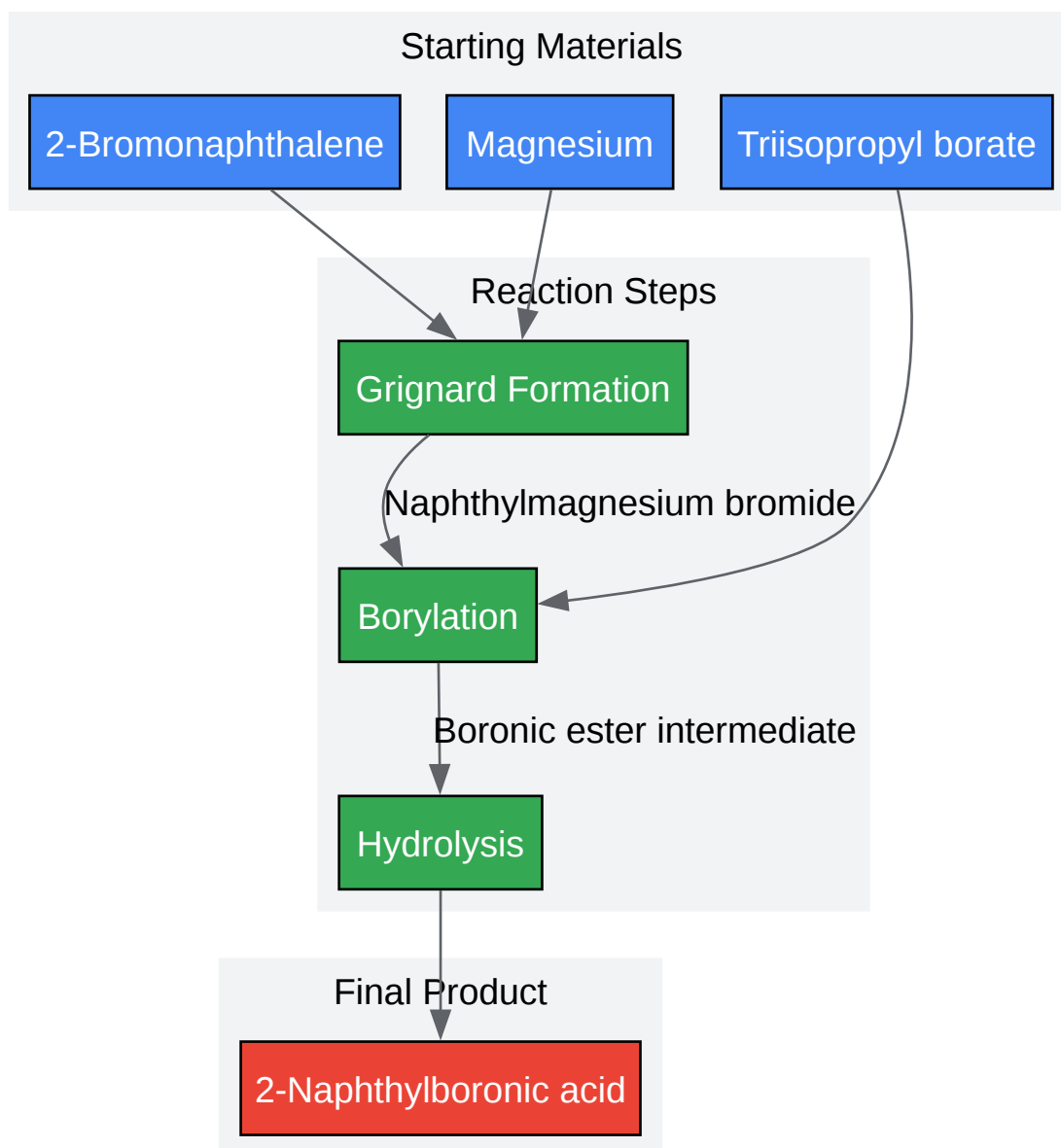
Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	
2-Naphthylboronic acid	Precursor Ion (m/z): 173.1 -> Product Ion (m/z): 128.1
2-Naphthylboronic acid-D7	Precursor Ion (m/z): 180.1 -> Product Ion (m/z): 135.1
Collision Energy	Optimized for each transition (typically 15-25 eV)
Ion Source Temperature	500 °C

Visualization of Workflows and Concepts

Synthesis of 2-Naphthylboronic Acid

The following diagram illustrates a general synthetic route for the non-deuterated 2-Naphthylboronic acid, which involves the reaction of a Grignard or organolithium reagent with a trialkyl borate followed by hydrolysis. A similar principle would apply to the synthesis of the deuterated analog, starting from a deuterated naphthalene precursor.

Synthesis of 2-Naphthylboronic Acid

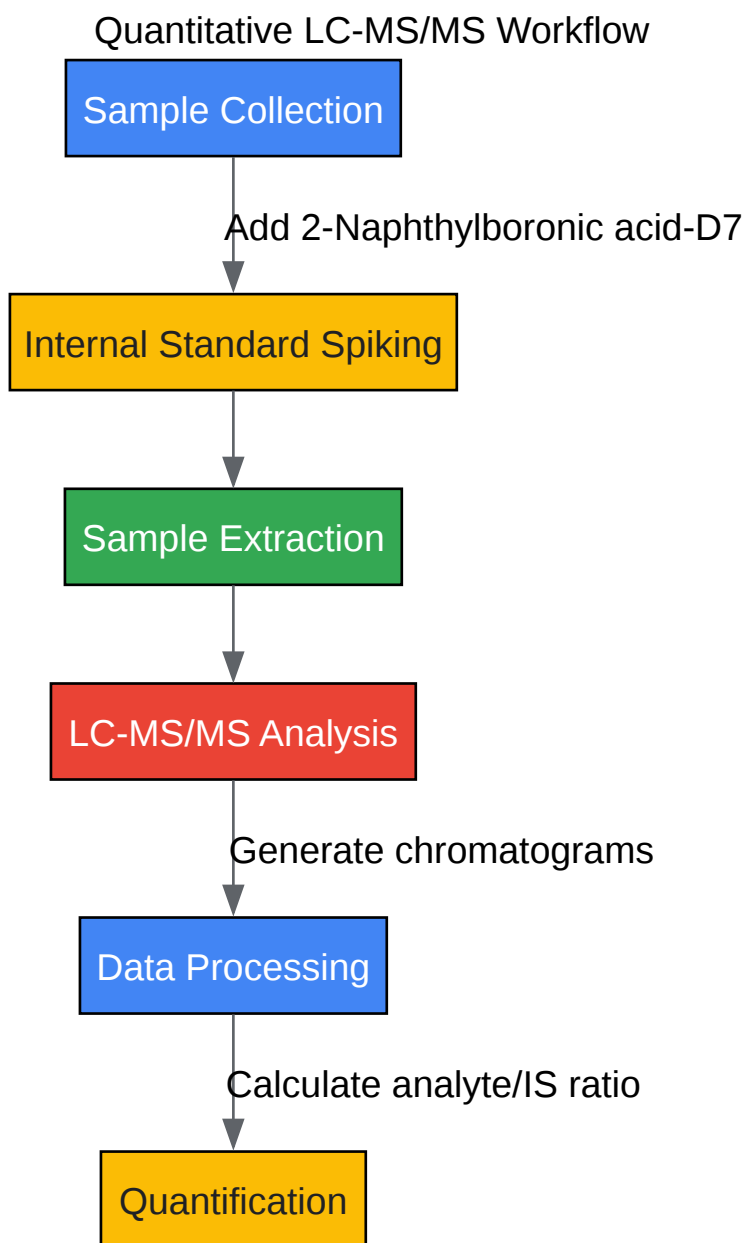


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Caption: General synthesis pathway for 2-Naphthylboronic acid.

Quantitative Analysis Workflow

This diagram outlines the key steps in a typical quantitative LC-MS/MS workflow using an internal standard.

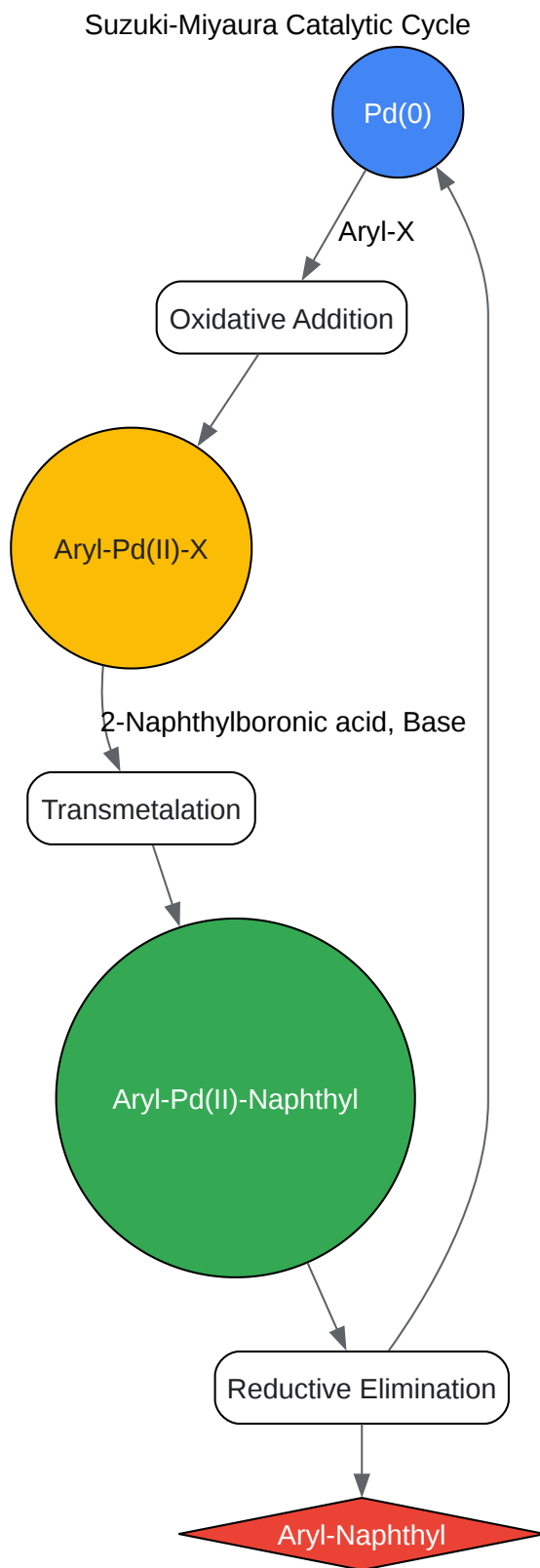


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Caption: Workflow for quantitative analysis using an internal standard.

Principle of Suzuki-Miyaura Coupling

This diagram illustrates the catalytic cycle of the Suzuki-Miyaura cross-coupling reaction, a primary application of 2-Naphthylboronic acid.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

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References

- 1. [sciex.com](https://www.sciex.com) [[sciex.com](https://www.sciex.com)]
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